

Application Notes and Protocols for Studying GPR84 in Neutrophils Using ZQ-16

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Compound of Interest

Compound Name: ZQ-16
CAS No.: 376616-73-8
Cat. No.: B15607779

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Introduction

G protein-coupled receptor 84 (GPR84) is an emerging therapeutic target in inflammatory diseases. Predominantly expressed on immune cells, including neutrophils, GPR84 is activated by medium-chain fatty acids and plays a crucial role in modulating inflammatory responses.

ZQ-16, a potent and selective small-molecule agonist of GPR84, serves as a valuable pharmacological tool to investigate the receptor's function in these critical innate immune cells.

[1] These application notes provide detailed protocols for utilizing **ZQ-16** to study GPR84-mediated signaling and key functions in human neutrophils, including chemotaxis, reactive oxygen species (ROS) production, degranulation, and intracellular signaling pathways.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **ZQ-16** activity on GPR84, providing a reference for experimental design.

Table 1: In Vitro Activity of **ZQ-16** on Human GPR84

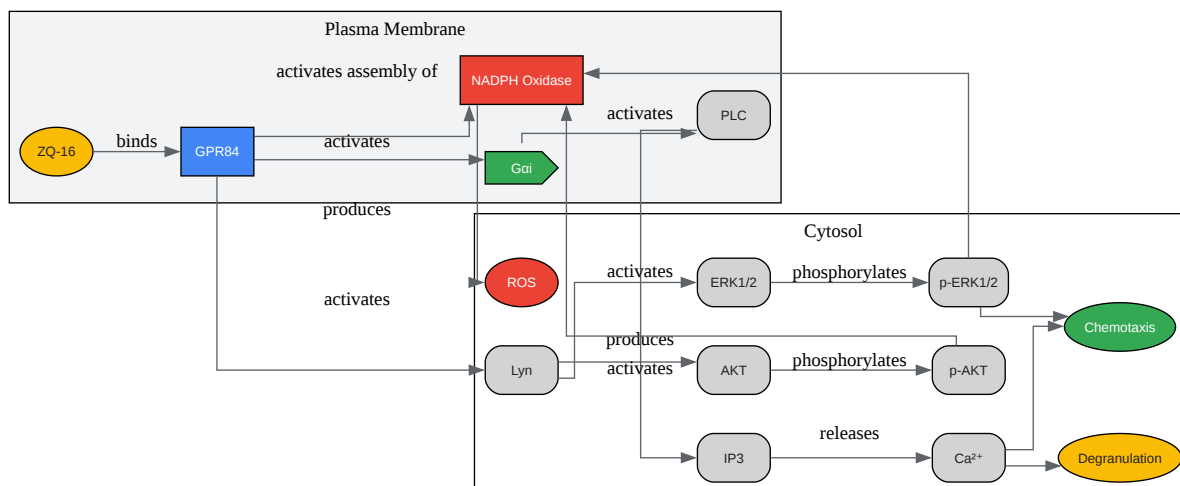
Parameter	Cell Type	Assay	Value (μM)
EC50	HEK293	Calcium Mobilization	0.213[1][2]
EC50	HEK293	cAMP Accumulation Inhibition	0.134[1]
EC50	HEK293	β-Arrestin2 Recruitment	0.597[1]

Table 2: Recommended **ZQ-16** Concentrations for Neutrophil Functional Assays

Assay	Recommended Concentration Range	Notes
Chemotaxis	1 - 10 μM	Dose-dependent effects observed.
ROS Production	1 - 10 μM	Priming with TNF-α or LPS may be required for a robust response.
Degranulation (CD63 Expression)	1 - 10 μM	
ERK1/2 Phosphorylation	10 μM	Stimulation for 5 minutes is recommended based on studies in HEK293 cells.[1][3]

GPR84 Signaling Pathway in Neutrophils

Activation of GPR84 in neutrophils by **ZQ-16** initiates a cascade of intracellular signaling events, primarily through the Gαi subunit of the heterotrimeric G protein. This leads to the activation of downstream effectors culminating in various cellular responses.



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Caption: GPR84 signaling cascade in neutrophils initiated by **ZQ-16**.

Experimental Protocols

Isolation of Human Neutrophils from Peripheral Blood

This protocol describes the isolation of highly pure and viable human neutrophils from whole blood using density gradient centrifugation.

Experimental Workflow:

Caption: Workflow for human neutrophil isolation.

Materials:

- Human whole blood collected in EDTA tubes
- Ficoll-Paque PLUS
- Hanks' Balanced Salt Solution (HBSS), without Ca^{2+} and Mg^{2+}
- Red Blood Cell (RBC) Lysis Buffer
- Assay medium (e.g., RPMI 1640 with 0.5% BSA)
- 50 mL conical tubes
- Serological pipettes
- Centrifuge

Protocol:

- Dilute whole blood 1:1 with HBSS.
- Carefully layer 25 mL of the diluted blood over 15 mL of Ficoll-Paque PLUS in a 50 mL conical tube.
- Centrifuge at 400 x g for 30 minutes at room temperature with the centrifuge brake turned off.
- After centrifugation, carefully aspirate and discard the upper layers containing plasma, mononuclear cells, and the Ficoll-Paque PLUS.
- Resuspend the remaining erythrocyte and granulocyte pellet in HBSS.
- Add RBC Lysis Buffer to the cell suspension and incubate for 5-10 minutes at room temperature to lyse the remaining red blood cells.
- Stop the lysis by adding an excess of HBSS and centrifuge at 250 x g for 10 minutes at 4°C.
- Discard the supernatant and wash the neutrophil pellet twice with cold HBSS.
- Resuspend the final neutrophil pellet in the desired assay medium.

- Determine cell viability and concentration using a hemocytometer and Trypan Blue exclusion. The purity of the neutrophil population should be >95%.

Neutrophil Chemotaxis Assay

This protocol utilizes a Boyden chamber/Transwell® system to measure the directed migration of neutrophils towards a gradient of **ZQ-16**.

Experimental Workflow:

Caption: Workflow for neutrophil chemotaxis assay.

Materials:

- Isolated human neutrophils
- **ZQ-16**
- Chemoattractant (e.g., IL-8 or fMLP as a positive control)
- Assay medium (e.g., RPMI 1640 with 0.5% BSA)
- Boyden chamber or 24-well plate with Transwell® inserts (3-5 µm pore size)
- Cell viability assay reagent (e.g., CellTiter-Glo®)
- Plate reader

Protocol:

- Prepare serial dilutions of **ZQ-16** (e.g., 0.1, 1, 10 µM) in assay medium and add to the lower wells of the plate. Include a negative control (medium alone) and a positive control (e.g., 10 nM IL-8).
- Carefully place the Transwell® inserts into the wells, ensuring no air bubbles are trapped beneath the membrane.
- Resuspend isolated neutrophils in assay medium at a concentration of 1×10^6 cells/mL.

- Add 100 μ L of the neutrophil suspension to the upper chamber of each Transwell® insert.
- Incubate the plate in a humidified incubator at 37°C with 5% CO₂ for 60-90 minutes.
- After incubation, carefully remove the Transwell® inserts.
- Quantify the number of migrated cells in the lower chamber using a cell viability assay according to the manufacturer's instructions.
- Calculate the chemotactic index by dividing the number of cells that migrated towards **ZQ-16** by the number of cells that migrated towards the negative control.

Reactive Oxygen Species (ROS) Production Assay

This protocol measures the production of ROS by neutrophils in response to **ZQ-16** using a luminol-based chemiluminescence assay. For a more robust response, neutrophils can be primed with TNF- α or LPS prior to stimulation.

Experimental Workflow:

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References

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